Application Notes and Protocols for 5S rRNA Isolation and Purification

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Compound of Interest

Compound Name:	*5S rRNA modificator*
CAS No.:	*1415238-77-5*
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Introduction

5S ribosomal RNA (rRNA) is a small, highly conserved non-coding RNA molecule, approximately 120 nucleotides in length, that is an integral structural and functional component of the large ribosomal subunit in all domains of life.[1] Its role in ribosome assembly and function makes it a molecule of significant interest in various fields of research, including molecular biology, diagnostics, and therapeutics. The development of RNA-based drugs and therapies necessitates robust and reliable protocols for the isolation and purification of specific RNA species like 5S rRNA. These application notes provide detailed protocols for the isolation and purification of 5S rRNA from cultured cells, along with methods for quality and quantity assessment.

Data Presentation

The following tables summarize the expected quantitative data for the isolation and purification of 5S rRNA from HeLa cells, a commonly used human cell line in research.

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Table 1: Expected Yield of Total and 5S rRNA from HeLa Cells

Starting Material (HeLa Cells)	Expected Total RNA Yield (µg)	Estimated 5S rRNA Yield (µg)*
1 x 10^6	10 - 15	0.15 - 0.23
1 x 10^7	100 - 150	1.5 - 2.3
1 x 10^8	1000 - 1500	15 - 23

*Estimated based on 5S rRNA comprising approximately 1.5% of total RNA by mass.

Table 2: Quality Control Metrics for Purified 5S rRNA

Quality Control Parameter	Method	Expected Value
Purity (A260/A280 ratio)	UV Spectroscopy	1.9 - 2.1[2][3]
Purity (A260/A230 ratio)	UV Spectroscopy	> 2.0[4]
Integrity	Denaturing PAGE	Single, sharp band at ~120 nt
Integrity & Size Confirmation	Bioanalyzer	Sharp, well-defined peak at ~120 nt

Experimental Protocols

Two primary protocols are presented here for the isolation and purification of 5S rRNA. The first is a widely used method involving total RNA extraction followed by purification using denaturing polyacrylamide gel electrophoresis (PAGE). The second is an alternative method for isolating the 5S rRNA as a ribonucleoprotein (RNP) complex directly from ribosomes, followed by protein removal to yield pure 5S rRNA.

Protocol 1: Isolation of 5S rRNA via Total RNA Extraction and Denaturing PAGE

This protocol is suitable for obtaining highly pure 5S rRNA.

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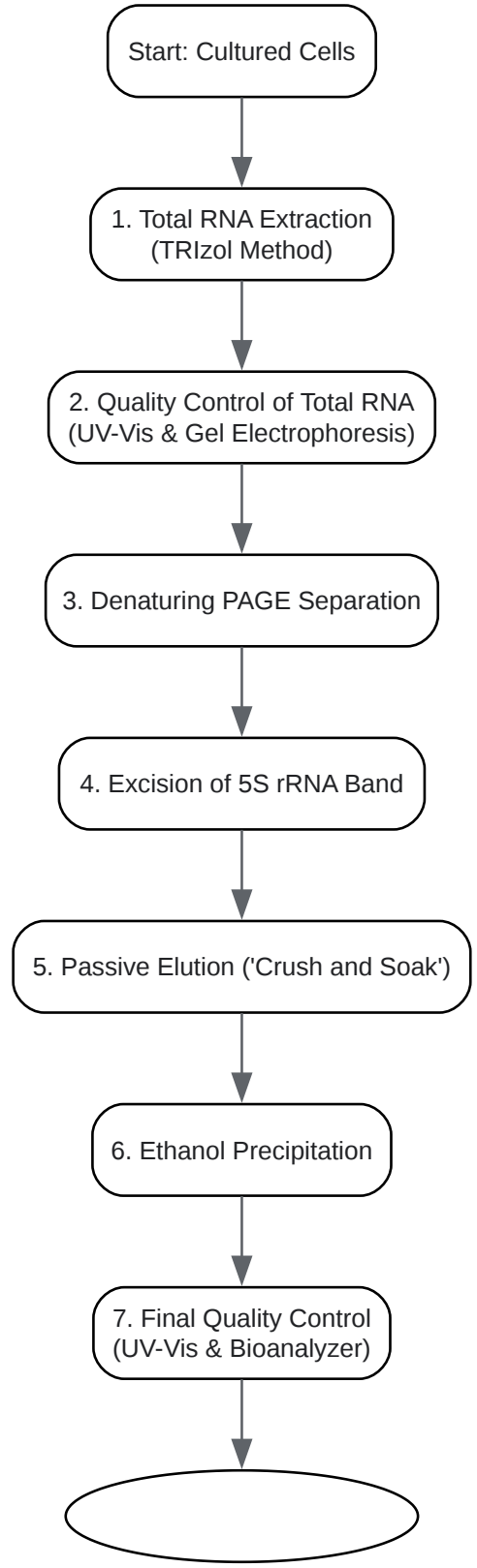
Workflow Diagram:



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Caption: Workflow for 5S rRNA isolation via total RNA extraction and PAGE.

Methodology:

1. Total RNA Extraction (Acid Guanidinium Thiocyanate-Phenol-Chloroform Method)

This method is effective for recovering small RNAs.[5]

- Cell Lysis:
  - Start with a pellet of 1-10 million cultured cells.
  - Add 1 mL of TRIzol® reagent per 5-10 million cells.
  - Lyse the cells by repetitive pipetting.
  - Incubate the homogenate for 5 minutes at room temperature to permit the complete dissociation of nucleoprotein complexes.
- Phase Separation:
  - Add 0.2 mL of chloroform per 1 mL of TRIzol® reagent.
  - Cap the tube securely and shake vigorously for 15 seconds.
  - Incubate at room temperature for 2-3 minutes.
  - Centrifuge the sample at 12,000 x g for 15 minutes at 4°C.[6] The mixture will separate into a lower red, phenol-chloroform phase, an interphase, and a colorless upper aqueous phase. RNA remains exclusively in the aqueous phase.
- RNA Precipitation:
  - Transfer the aqueous phase to a fresh tube.
  - Precipitate the RNA from the aqueous phase by mixing with isopropanol. Use 0.5 mL of isopropanol per 1 mL of TRIzol® reagent used for the initial homogenization.
  - Incubate samples at room temperature for 10 minutes.

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- Centrifuge at 12,000 x g for 10 minutes at 4°C. The RNA precipitate will form a gel-like pellet on the side and bottom of the tube.

- RNA Wash:
  - Remove the supernatant.
  - Wash the RNA pellet once with 75% ethanol, adding at least 1 mL of 75% ethanol per 1 mL of TRIzol® reagent used for the initial homogenization.
  - Mix the sample by vortexing and centrifuge at 7,500 x g for 5 minutes at 4°C.
- Resuspension:
  - Briefly air-dry the RNA pellet for 5-10 minutes. Do not dry the RNA completely as this will greatly decrease its solubility.
  - Resuspend the RNA in RNase-free water by passing the solution a few times through a pipette tip.

2. Quality Control of Total RNA

- Quantification: Measure the RNA concentration and purity using a UV-Vis spectrophotometer (e.g., NanoDrop). An A260/A280 ratio of ~2.0 is considered pure.[3]
- Integrity Check: Run a small aliquot of the total RNA on a 1% denaturing agarose gel to check for the integrity of the 28S and 18S rRNA bands.

3. Denaturing Polyacrylamide Gel Electrophoresis (PAGE)

- Gel Preparation: Prepare a 10-12% polyacrylamide gel containing 7 M urea in 1X TBE buffer.
- Sample Preparation: Mix the total RNA sample (up to 20 µg per lane) with an equal volume of 2X formamide loading buffer. Heat at 95°C for 5 minutes and then place immediately on ice.
- Electrophoresis: Load the samples onto the gel and run at a constant power until the bromophenol blue dye is near the bottom of the gel.

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4. Excision of 5S rRNA Band

- Visualization: Stain the gel with ethidium bromide or SYBR Gold for 15-30 minutes. Visualize the RNA bands on a UV transilluminator. The 5S rRNA will appear as a distinct band at approximately 120 nucleotides.
- Excision: Carefully excise the 5S rRNA band from the gel using a clean scalpel.

5. Passive Elution ('Crush and Soak' Method)

This method is effective for recovering small RNAs from gel slices.[7]

- Gel Fragmentation: Place the excised gel slice into a microcentrifuge tube. Crush the gel slice against the side of the tube with a sterile pipette tip or by passing it through a syringe.
- Elution:
  - Add 300-500 µL of gel elution buffer (e.g., 300 mM NaCl, 1 mM EDTA) to the crushed gel.[8]
  - Incubate overnight at 4°C with gentle rotation.[7] For faster elution, you can incubate at 37°C for 2-4 hours.
- Separation:
  - Centrifuge the tube at high speed (≥12,000 x g) for 5-10 minutes to pellet the acrylamide pieces.
  - Carefully transfer the supernatant containing the eluted RNA to a new tube.

6. Ethanol Precipitation of Purified 5S rRNA

- To the supernatant, add 2.5 to 3 volumes of 100% ethanol and 1/10 volume of 3 M sodium acetate (pH 5.2).
- Incubate at -20°C for at least 1 hour (or -80°C for 30 minutes).
- Centrifuge at maximum speed for 30 minutes at 4°C to pellet the purified 5S rRNA.

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- Wash the pellet with 70% ethanol, air dry briefly, and resuspend in RNase-free water.

7. Final Quality Control

- Quantification and Purity: Measure the concentration and A260/A280 ratio using a UV-Vis spectrophotometer.
- Integrity and Size Verification: Analyze an aliquot of the purified 5S rRNA on an Agilent Bioanalyzer using a Small RNA chip. A single, sharp peak at ~120 nt confirms the purity and integrity of the isolated 5S rRNA.

Protocol 2: Isolation of 5S rRNA from Ribosomes via EDTA Treatment

This method isolates the 5S rRNA as a ribonucleoprotein (RNP) complex, which is then purified.

Workflow Diagram:

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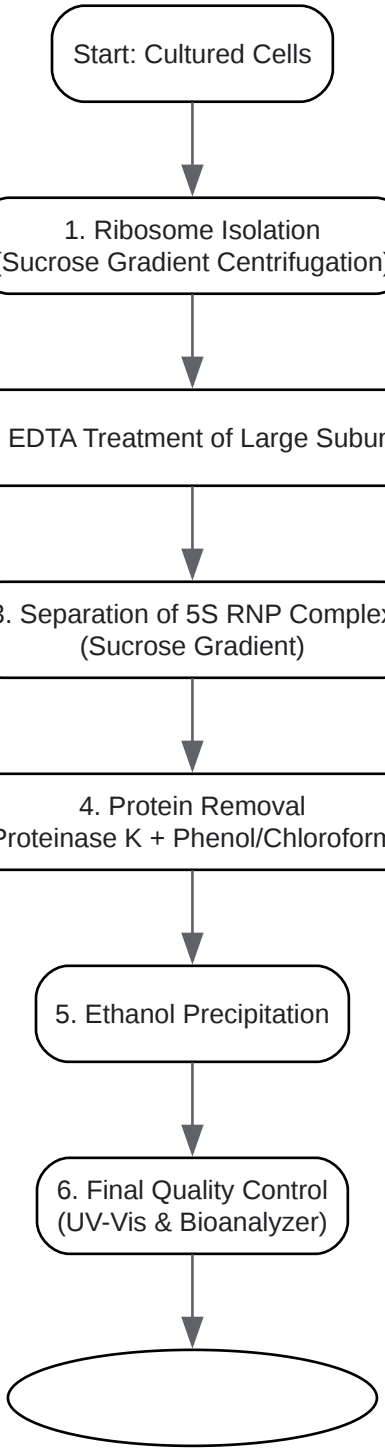

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Caption: Workflow for 5S rRNA isolation from ribosomes via EDTA treatment.

Methodology:

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1. Ribosome Isolation

- Isolate ribosomes from cultured cells using standard protocols involving cell lysis in the presence of translation inhibitors (e.g., cycloheximide) and subsequent purification of ribosomes by differential centrifugation or sucrose density gradient centrifugation.

2. EDTA Treatment of the Large Ribosomal Subunit

- Resuspend the purified large ribosomal subunits in a buffer containing EDTA to chelate Mg^{2+} ions. This destabilizes the ribosome structure and releases the 5S RNP complex.

3. Separation of the 5S RNP Complex

- Layer the EDTA-treated ribosomal subunit solution onto a sucrose gradient (e.g., 5-20%) and centrifuge. The 5S RNP complex will sediment at approximately 7S.
- Fractionate the gradient and identify the fractions containing the 5S RNP complex by monitoring absorbance at 260 nm and analyzing fractions by denaturing PAGE.

4. Protein Removal from the 5S RNP Complex

- Proteinase K Digestion:
  - Pool the fractions containing the 5S RNP complex.
  - Add Proteinase K to a final concentration of 100-200 µg/mL.
  - Add SDS to a final concentration of 0.5%.
  - Incubate at 37°C for 1-2 hours to digest the associated ribosomal protein (primarily RPL5 in eukaryotes).[9]
- Phenol:Chloroform:Isoamyl Alcohol Extraction:
  - Add an equal volume of phenol:chloroform:isoamyl alcohol (25:24:1, pH 4.5-5.5) to the Proteinase K treated sample.
  - Vortex thoroughly and centrifuge at 12,000 x g for 15 minutes at 4°C.

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- Carefully transfer the upper aqueous phase containing the 5S rRNA to a new tube.
- Repeat the extraction once with phenol:chloroform:isoamyl alcohol and then once with chloroform alone to remove residual phenol.

5. Ethanol Precipitation

- Precipitate the purified 5S rRNA from the final aqueous phase as described in Protocol 1, Step 6.

6. Final Quality Control

- Perform quality control as described in Protocol 1, Step 7.

Concluding Remarks

The choice of protocol for 5S rRNA isolation and purification will depend on the specific downstream applications and the available laboratory equipment. The denaturing PAGE method generally yields highly pure 5S rRNA and is suitable for most applications. The ribosomal dissociation method is useful for studying the 5S RNP complex itself but involves more steps for obtaining pure 5S rRNA. For all protocols, adherence to RNase-free techniques is paramount to ensure the integrity of the final product. The provided quantitative data and quality control metrics should serve as a valuable benchmark for researchers to assess the success of their 5S rRNA isolation and purification experiments.

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